

Application Note: Synthesis & Characterization of 2-Aminoethanol 4-Bromobenzoate

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Compound of Interest

Compound Name:	2-Aminoethanol;4-bromobenzoic acid
CAS No.:	585512-52-3
Cat. No.:	B14235699

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Abstract & Scope

This protocol details the synthesis of 2-Aminoethanol 4-bromobenzoate (the ethanolamine salt of 4-bromobenzoic acid). While 4-bromobenzoic acid is a common pharmaceutical building block and ethanolamine (olamine) is a standard counter-ion for enhancing solubility, this specific salt is often generated during salt screens or as a crystalline standard.

Critical Distinction: Do not confuse this salt (

) with the covalent isomer 2-amino-4-bromobenzoic acid (

, CAS 20776-50-5). This protocol describes the ionic association of two distinct molecular species.

Theoretical Basis & Reaction Design

Chemical Thermodynamics

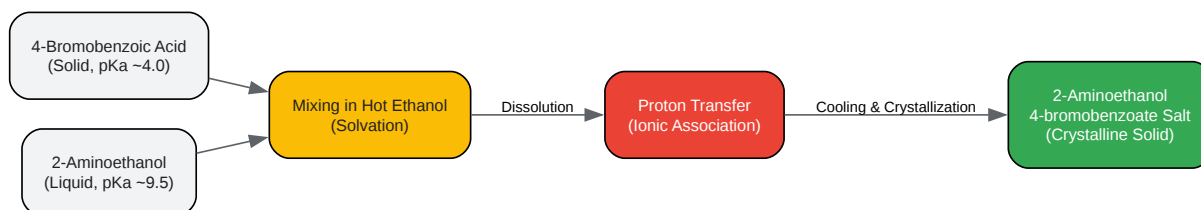
The synthesis relies on a Brønsted-Lowry acid-base neutralization.

- Acid: 4-Bromobenzoic acid ()
(). The electron-withdrawing bromine at the para position stabilizes the carboxylate anion, making it slightly more acidic than benzoic acid ().
- Base: 2-Aminoethanol ()
(for conjugate acid).
- :
- Rule of Thumb: A
generally ensures stable salt formation with proton transfer occurring from the acid to the amine, resulting in a stable ionic lattice rather than a co-crystal.

Reaction Scheme

The reaction proceeds via proton transfer in a polar protic solvent:

Visualization: Reaction Pathway



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Figure 1: Mechanistic pathway for the formation of the ionic salt lattice.

Materials & Safety

Component	CAS No.	MW (g/mol)	Role	Hazards
4-Bromobenzoic acid	586-76-5	201.02	Acid Precursor	Irritant, Eye Dam.
2-Aminoethanol	141-43-5	61.08	Base Precursor	Corrosive, Viscous
Ethanol (Absolute)	64-17-5	46.07	Solvent	Flammable
Diethyl Ether	60-29-7	74.12	Anti-solvent	Highly Flammable

Safety Precaution: 2-Aminoethanol is viscous and corrosive. Handle in a fume hood. The reaction is exothermic; add the amine slowly.

Experimental Protocol

Stoichiometry Calculation

Target Scale: 10 mmol batch.

- 4-Bromobenzoic acid:
- 2-Aminoethanol:
 - Optimization: Use a slight excess (1.05 eq) of amine to ensure complete neutralization of the acid.
 - Actual Amount:
(
using density
).

Step-by-Step Procedure (Method A: Crystallization)

This method is preferred for obtaining high-purity crystals suitable for X-ray diffraction or analytical standards.

- Dissolution:
 - Place

of 4-bromobenzoic acid in a 50 mL round-bottom flask.
 - Add

of absolute Ethanol.
 - Heat gently to

with stirring until the solid completely dissolves.
- Neutralization:
 - While stirring the warm acid solution, add

of 2-aminoethanol dropwise via syringe.
 - Observation: The solution may warm slightly (exothermic). A transient precipitate may form and redissolve.
- Crystallization:
 - Allow the solution to stir at

for 10 minutes to ensure homogeneity.
 - Remove heat and allow the flask to cool slowly to room temperature ().
 - Decision Point:
 - If crystals form: Proceed to filtration.

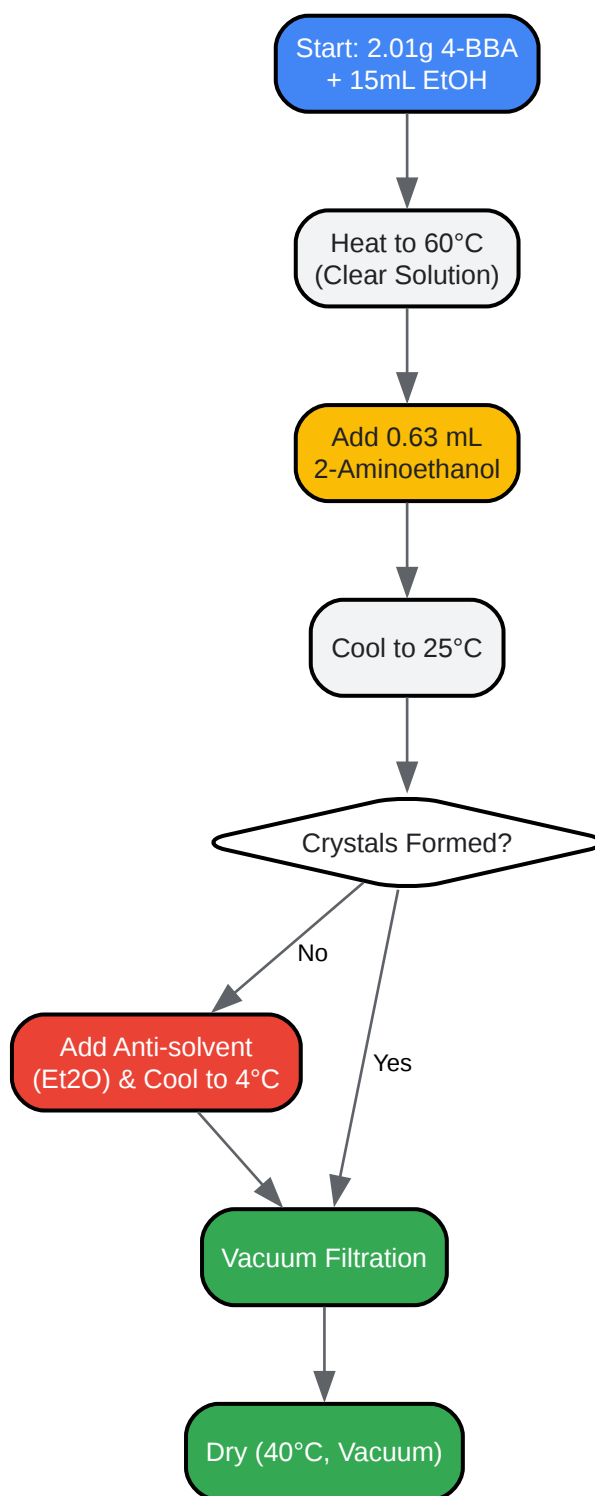
- If no crystals form: Cool to

(fridge) or add dropwise anti-solvent (Diethyl Ether or Hexane) until slight turbidity persists, then cool.
- Isolation:
 - Filter the white crystalline solid using a Büchner funnel under vacuum.
 - Wash the filter cake with

of cold Ethanol/Ether (1:1 mixture).
- Drying:
 - Dry the solid in a vacuum oven at

for 4 hours to remove residual solvent and amine.

Workflow Diagram



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Figure 2: Operational workflow for the synthesis and isolation of the salt.

Characterization & Validation

To validate the formation of the salt (vs. physical mixture), perform the following analyses:

Technique	Expected Observation	Mechanistic Reason
Melting Point	Distinct sharp MP (Est.)	Ionic lattice energy is distinct from the acid () or amine ().
IR Spectroscopy	Shift of C=O stretch	Carboxylic acid dimer stretch () disappears; replaced by Carboxylate () asymmetric stretch () and symmetric stretch ().
¹ H-NMR (DMSO-d ₆)	Peak Shifts	Protons alpha to the amine () will shift downfield due to protonation (). Acid proton () disappears/broadens significantly.
Solubility	Changed Profile	Salt should have higher water solubility than the parent 4-bromobenzoic acid.

Troubleshooting

- **Oiling Out:** If the product separates as an oil rather than crystals, re-heat to dissolve and cool very slowly. Scratch the glass to induce nucleation.

- Yellow Color: Indicates oxidation of the amine. Recrystallize from Ethanol/Activated Carbon if necessary.

References

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Sources

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